Application Notes: Synthesis of 5-Methoxy-3-nitro-1,2-xylene

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Compound of Interest

Compound Name:	*5-Methoxy-3-nitro-1,2-xylene*
CAS No.:	*185207-25-4*
Cat. No.:	*B062625*

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**Abstract

This document details a multi-step synthesis protocol for **5-Methoxy-3-nitro-1,2-xylene** starting from o-xylene. The synthesis involves four main stages: Friedel-Crafts acylation of o-xylene, Baeyer-Villiger oxidation to an acetate intermediate, hydrolysis to a phenol, and finally, methylation followed by nitration. This pathway is designed to provide regioselective control, leading to the desired product isomer. The protocols are intended for use by researchers in organic synthesis, medicinal chemistry, and materials science. All quantitative data are summarized, and key experimental workflows are visualized.

Introduction

5-Methoxy-3-nitro-1,2-xylene is a valuable chemical intermediate in the synthesis of various organic compounds, including pharmaceuticals and agrochemicals. Direct nitration of o-xylene typically yields a mixture of 3-nitro-o-xylene and 4-nitro-o-xylene, making the isolation of specific isomers challenging.[1][2] The described synthetic route offers a controlled approach to achieving the desired 5-methoxy-3-nitro substitution pattern. The overall strategy relies on

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installing functional groups that direct subsequent reactions to specific positions on the aromatic ring.

Overall Synthetic Pathway

The synthesis proceeds through the following key transformations:

- Friedel-Crafts Acylation: o-Xylene is acylated with acetyl chloride in the presence of a Lewis acid catalyst ($AlCl_3$) to produce 3,4-dimethylacetophenone.
- Baeyer-Villiger Oxidation: The resulting ketone is oxidized using a peroxy acid to form 2,3-dimethylphenyl acetate.[3]
- Hydrolysis: The acetate ester is hydrolyzed under basic conditions to yield 2,3-dimethylphenol.[4][5]
- Williamson Ether Synthesis (Methylation): The phenol is converted to its corresponding methyl ether, 2,3-dimethylanisole, using a methylating agent.[6]
- Nitration: The final step involves the regioselective nitration of 2,3-dimethylanisole to yield the target compound, **5-Methoxy-3-nitro-1,2-xylene**.

The logical flow of this multi-step synthesis is outlined in the diagram below.

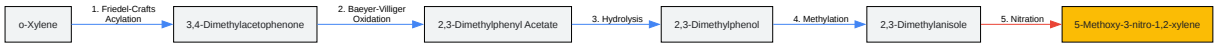

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Figure 1. Overall synthetic workflow from o-xylene to the target compound.

Experimental Protocols

Safety Precaution: All experiments should be conducted in a well-ventilated fume hood. Personal protective equipment (PPE), including safety goggles, lab coats, and chemical-resistant gloves, must be worn at all times. Reagents such as aluminum chloride, acetyl

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chloride, peroxy acids, and nitrating agents are corrosive and/or toxic and must be handled with extreme care.[4][7]

Protocol 1: Friedel-Crafts Acylation of o-Xylene

This procedure acylates o-xylene to form 3,4-dimethylacetophenone.

- Apparatus Setup: Assemble a 250 mL round-bottomed flask equipped with a magnetic stirrer, a reflux condenser, and an addition funnel. Protect the system from atmospheric moisture using drying tubes.
- Reagent Charging: Suspend anhydrous aluminum chloride (14.7 g, 0.11 mol) in 50 mL of anhydrous dichloromethane (DCM) in the flask and cool the mixture to 0°C in an ice bath.[7]
- Addition of Reactants: Add a solution of o-xylene (10.6 g, 0.10 mol) and acetyl chloride (8.7 g, 0.11 mol) in 20 mL of DCM dropwise via the addition funnel over 30 minutes, maintaining the temperature below 5°C.
- Reaction: After the addition is complete, remove the ice bath and allow the mixture to stir at room temperature for 2 hours.
- Work-up: Carefully pour the reaction mixture onto 100 g of crushed ice containing 20 mL of concentrated HCl. Transfer the mixture to a separatory funnel, separate the organic layer, and extract the aqueous layer with DCM (2 x 30 mL).
- Purification: Combine the organic layers, wash with saturated sodium bicarbonate solution (50 mL) and then brine (50 mL). Dry the organic phase over anhydrous $MgSO_4$, filter, and remove the solvent by rotary evaporation. The crude product can be purified by vacuum distillation.

Protocol 2: Baeyer-Villiger Oxidation

This protocol converts the ketone to an ester.[3]

- Reagent Preparation: Dissolve 3,4-dimethylacetophenone (14.8 g, 0.10 mol) in 100 mL of DCM in a 250 mL flask.

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- Oxidation: Cool the solution to 0°C and add meta-chloroperoxybenzoic acid (m-CPBA, 20.7 g, ~0.12 mol) portion-wise over 20 minutes, ensuring the temperature does not exceed 10°C.
- Reaction: Stir the mixture at room temperature for 24 hours. Monitor the reaction progress by TLC.
- Work-up: Quench the reaction by adding 10% aqueous sodium sulfite solution (50 mL). Separate the organic layer, and wash it sequentially with saturated sodium bicarbonate solution (2 x 50 mL) and brine (50 mL).
- Purification: Dry the organic layer over anhydrous Na_2SO_4, filter, and concentrate under reduced pressure. The resulting crude 2,3-dimethylphenyl acetate is used in the next step without further purification.

Protocol 3: Hydrolysis to 2,3-Dimethylphenol

This procedure hydrolyzes the acetate ester to the corresponding phenol.

- Reaction Setup: Dissolve the crude 2,3-dimethylphenyl acetate from the previous step in 100 mL of methanol in a 250 mL round-bottomed flask.
- Hydrolysis: Add a solution of sodium hydroxide (6.0 g, 0.15 mol) in 30 mL of water. Heat the mixture to reflux for 2 hours.
- Work-up: Cool the mixture to room temperature and remove the methanol via rotary evaporation. Add 100 mL of water and acidify the solution to pH ~2 with 6M HCl.
- Extraction: Extract the product with diethyl ether (3 x 50 mL).
- Purification: Combine the ether extracts, wash with brine (50 mL), dry over anhydrous $MgSO_4$, and filter. Remove the solvent to yield crude 2,3-dimethylphenol, which can be purified by distillation or recrystallization.[5]

Protocol 4: Methylation to 2,3-Dimethylanisole

This protocol converts the phenol into its methyl ether.

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- Reagent Preparation: Dissolve 2,3-dimethylphenol (12.2 g, 0.10 mol) in 100 mL of acetone in a 250 mL flask.
- Reaction: Add anhydrous potassium carbonate (20.7 g, 0.15 mol) followed by dimethyl sulfate (13.9 g, 0.11 mol) dropwise.
- Reflux: Heat the mixture to reflux and maintain for 6 hours.
- Work-up: After cooling, filter off the solids and wash with acetone. Concentrate the filtrate under reduced pressure.
- Extraction: Dissolve the residue in diethyl ether (100 mL), wash with 10% aqueous NaOH (2 x 30 mL) to remove any unreacted phenol, followed by water (50 mL) and brine (50 mL).
- Purification: Dry the organic phase over anhydrous Na_2SO_4, filter, and evaporate the solvent. Purify the resulting 2,3-dimethylanisole by vacuum distillation.

Protocol 5: Nitration of 2,3-Dimethylanisole

This is the final step to produce the target compound.

- Nitrating Mixture Preparation: In a separate flask, carefully add concentrated sulfuric acid (20 mL) to fuming nitric acid (6 mL, ~0.13 mol) at 0°C.
- Reaction Setup: Dissolve 2,3-dimethylanisole (13.6 g, 0.10 mol) in 50 mL of glacial acetic acid in a 250 mL flask and cool to 0°C.
- Nitration: Add the cold nitrating mixture dropwise to the anisole solution over 30 minutes, maintaining the reaction temperature between 0-5°C.
- Reaction: Stir the mixture at 0°C for an additional 1 hour.
- Work-up: Pour the reaction mixture slowly onto 200 g of crushed ice with vigorous stirring. A solid precipitate should form.
- Purification: Collect the solid product by vacuum filtration, wash thoroughly with cold water until the washings are neutral, and then wash with a small amount of cold ethanol. Recrystallize the crude product from ethanol to obtain pure **5-Methoxy-3-nitro-1,2-xylene**.

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Data Presentation

The following table summarizes the key quantitative data for each step of the synthesis.

Step	Starting Material	Product	Reagents	Mol Equiv. (vs SM)	Temp (°C)	Time (h)	Typical Yield (%)
1	o-Xylene	3,4-Dimethyl acetophenone	$AlCl_3$, Acetyl Chloride, DCM	1.1 / 1.1	0 to RT	2.5	85-90%
2	3,4-Dimethyl acetophenone	2,3-Dimethyl phenyl Acetate	m-CPBA, DCM	1.2	0 to RT	24	90-95%
3	2,3-Dimethyl phenyl Acetate	2,3-Dimethyl phenol	NaOH, MeOH/H_2O	1.5	Reflux	2	90-95%
4	2,3-Dimethyl phenol	2,3-Dimethyl anisole	$(CH_3)_2SO_4$, K_2CO_3, Acetone	1.1 / 1.5	Reflux	6	80-88%
5	2,3-Dimethyl anisole	5-Methoxy-3-nitro-1,2-xylene	HNO_3, H_2SO_4, Acetic Acid	1.3 / -	0-5	1.5	75-80%

Signaling Pathway and Regioselectivity

The regiochemical outcome of the final nitration step is directed by the existing substituents on the aromatic ring. The methoxy (-OCH_3) group is a strong activating, ortho-, para-director, while the two methyl (-CH_3) groups are weakly activating, ortho-, para-directors. The combined

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directing effects favor substitution at the C5 position, which is para to the strongly directing methoxy group and ortho to one of the methyl groups.

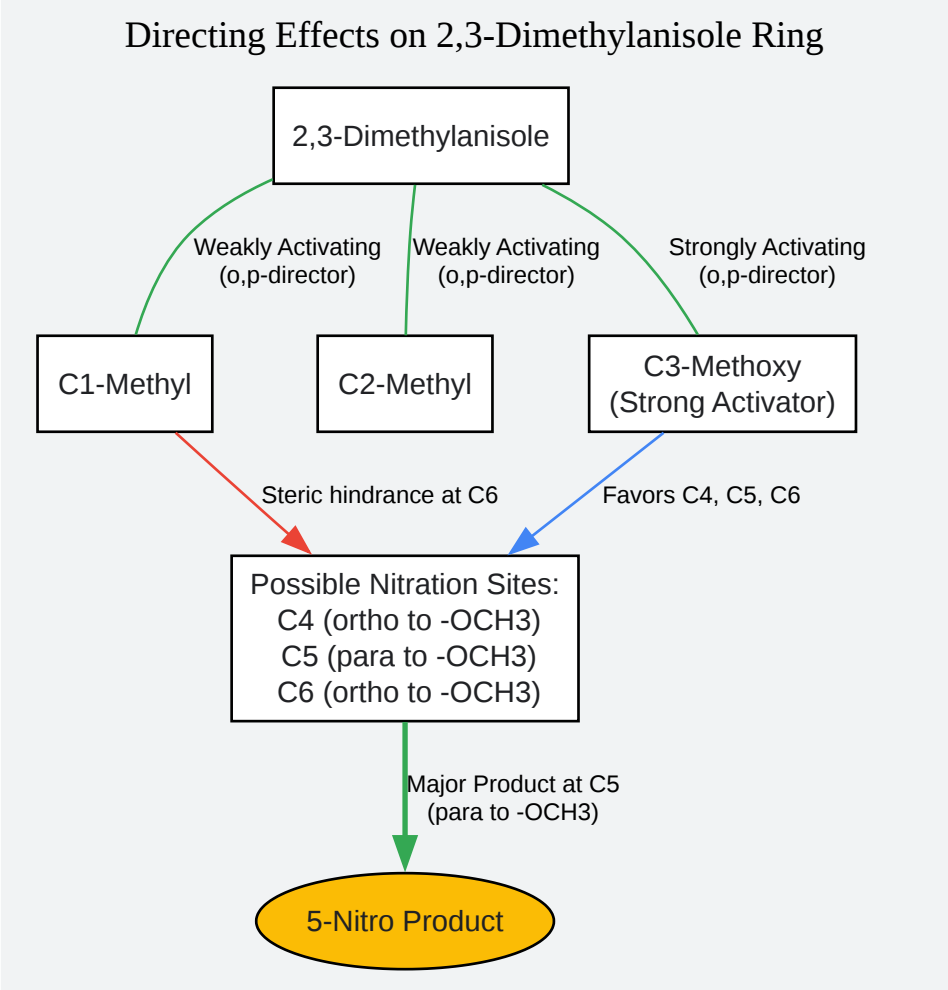

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Figure 2. Rationale for regioselective nitration of 2,3-dimethylanisole.

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